

Application Note: Comprehensive Characterization of 5-Fluoro-3-(2-methylphenyl)benzoic acid

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Compound of Interest

Compound Name:	5-Fluoro-3-(2-methylphenyl)benzoic acid
CAS No.:	1261914-25-3
Cat. No.:	B567566

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Introduction

5-Fluoro-3-(2-methylphenyl)benzoic acid is a substituted aromatic carboxylic acid with potential applications in pharmaceutical and materials science research. As a novel chemical entity, its comprehensive characterization is paramount to confirm its identity, purity, and physicochemical properties. This application note provides a detailed guide for researchers, scientists, and drug development professionals on the analytical methods and protocols for the thorough characterization of this compound. The methodologies described herein are designed to establish a complete analytical profile, ensuring scientific integrity and supporting regulatory requirements.

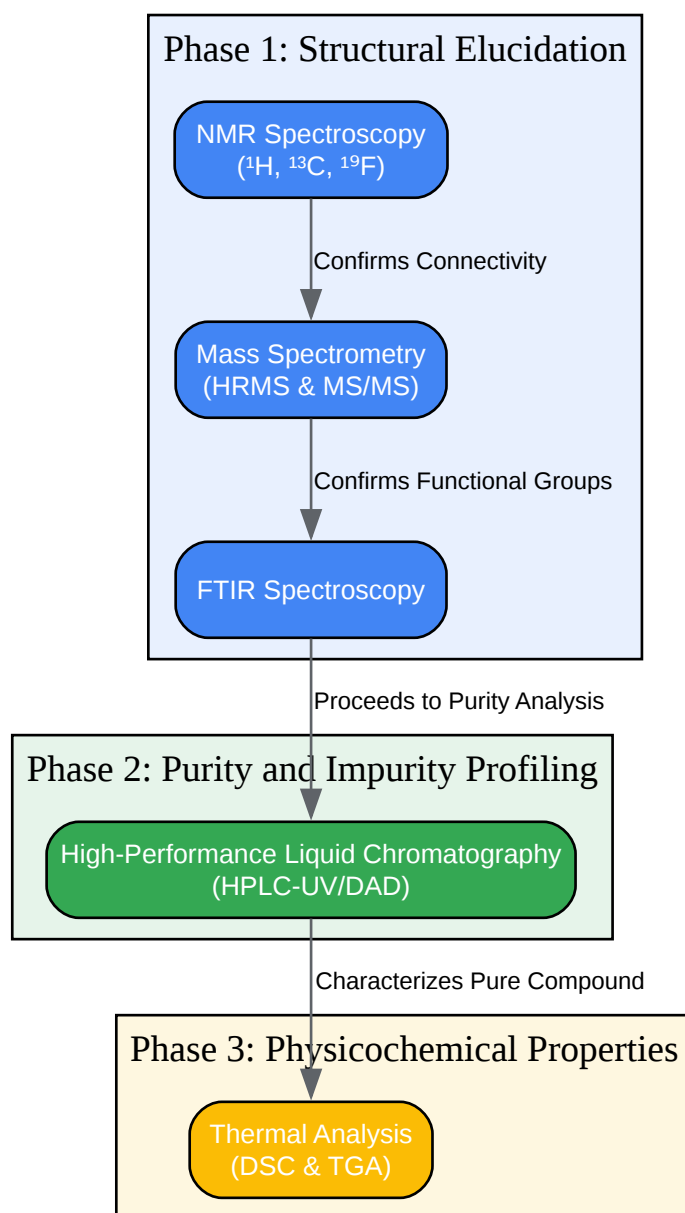
Physicochemical Properties (Predicted)

A preliminary in-silico assessment of **5-Fluoro-3-(2-methylphenyl)benzoic acid** provides a foundation for the analytical strategy.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ FO ₂	N/A
Molecular Weight	230.24 g/mol	N/A
Exact Mass	230.0743 g/mol	N/A
XLogP3	3.8	Predicted
Hydrogen Bond Donors	1	Predicted
Hydrogen Bond Acceptors	2	Predicted

Analytical Workflow

A systematic approach is crucial for the definitive characterization of a new chemical entity. The following workflow outlines a comprehensive strategy for the analysis of **5-Fluoro-3-(2-methylphenyl)benzoic acid**.



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Caption: A phased analytical workflow for the comprehensive characterization of **5-Fluoro-3-(2-methylphenyl)benzoic acid**.

Phase 1: Structural Elucidation

The initial and most critical phase is the unambiguous confirmation of the chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. A combination of ^1H , ^{13}C , and ^{19}F NMR experiments will provide a detailed map of the molecule's atomic connectivity.

Rationale for Experimental Choices:

- **Solvent:** Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent choice due to its ability to dissolve a wide range of organic compounds and its distinct solvent peak that does not interfere with most analyte signals. The acidic proton of the carboxylic acid is also readily observable in DMSO-d_6 .
- **Internal Standard:** Tetramethylsilane (TMS) is the universally accepted internal standard for ^1H and ^{13}C NMR, providing a reference point at 0 ppm.

Protocol for NMR Analysis:

- **Sample Preparation:** Accurately weigh 5-10 mg of **5-Fluoro-3-(2-methylphenyl)benzoic acid** and dissolve it in approximately 0.7 mL of DMSO-d_6 containing 0.03% (v/v) TMS in a clean, dry NMR tube.
- **^1H NMR Acquisition:**
 - Acquire the spectrum on a 400 MHz or higher field spectrometer.
 - Obtain a spectrum with a spectral width of -2 to 12 ppm.
 - Expected signals include aromatic protons (7-8.5 ppm), a methyl group singlet (around 2.2-2.5 ppm), and a broad singlet for the carboxylic acid proton (>10 ppm).
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Expect signals for the carbonyl carbon (~165-175 ppm), aromatic carbons (110-150 ppm), and the methyl carbon (~15-25 ppm).
- **^{19}F NMR Acquisition:**

- Acquire a proton-decoupled ^{19}F NMR spectrum.
- A single resonance is expected for the fluorine atom on the benzoic acid ring.

Expected Spectral Features:

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
^1H	>10	broad s	-COOH
^1H	7.0 - 8.5	m	Aromatic-H
^1H	~2.3	s	-CH ₃
^{13}C	~167	s	C=O
^{13}C	110 - 165	m	Aromatic-C & C-F
^{13}C	~20	s	-CH ₃
^{19}F	-110 to -120	m	Ar-F

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is employed to determine the elemental composition, while tandem mass spectrometry (MS/MS) provides valuable information about the compound's fragmentation pattern, further confirming its structure.

Rationale for Experimental Choices:

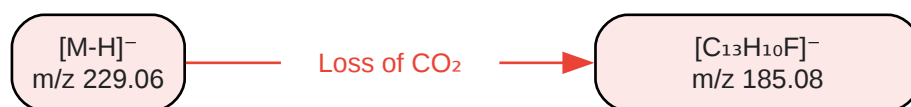
- **Ionization Technique:** Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like carboxylic acids, minimizing in-source fragmentation and preserving the molecular ion. Negative ion mode is often preferred for carboxylic acids as they readily deprotonate to form $[\text{M-H}]^-$ ions.

Protocol for HRMS and MS/MS Analysis:

- **Sample Preparation:** Prepare a dilute solution of the compound (1-10 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile.

- HRMS Acquisition (Negative ESI):
 - Infuse the sample solution into the mass spectrometer.
 - Acquire the spectrum in negative ion mode to observe the $[M-H]^-$ ion.
 - The measured mass should be within 5 ppm of the theoretical mass of $C_{14}H_{10}FO_2^-$.
- MS/MS Fragmentation Analysis:
 - Select the $[M-H]^-$ ion (m/z 229.06) as the precursor ion.
 - Induce fragmentation using collision-induced dissociation (CID).
 - Analyze the resulting fragment ions. Expected fragmentations include the loss of CO_2 (44 Da) and cleavage of the bond between the two aromatic rings.^[1]

Predicted Fragmentation Pathway:



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Caption: Predicted primary fragmentation of the $[M-H]^-$ ion of **5-Fluoro-3-(2-methylphenyl)benzoic acid**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

Protocol for FTIR Analysis:

- Sample Preparation: The sample can be analyzed as a solid using an attenuated total reflectance (ATR) accessory or as a KBr pellet.
- Data Acquisition:

- Scan the sample over the range of 4000-400 cm^{-1} .
- Acquire a background spectrum prior to the sample scan.

Expected Characteristic Absorption Bands:[2][3]

Wavenumber (cm^{-1})	Vibration	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic Acid
~1700	C=O stretch	Carboxylic Acid
1600-1450	C=C stretch	Aromatic Ring
~1250	C-O stretch	Carboxylic Acid
~1100	C-F stretch	Aryl Fluoride

Phase 2: Purity and Impurity Profiling

Once the structure is confirmed, it is essential to determine the purity of the compound and identify any potential impurities.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC with UV detection is the most common and reliable method for assessing the purity of non-volatile organic compounds.

Rationale for Experimental Choices:

- Column: A C18 column is a versatile and robust choice for the separation of moderately polar to nonpolar compounds.
- Mobile Phase: A mixture of acetonitrile and water with a small amount of acid (e.g., phosphoric acid or formic acid) is used. The acid suppresses the ionization of the carboxylic acid group, leading to better peak shape and retention.[4]
- Detection: UV detection at a wavelength where the analyte exhibits strong absorbance ensures high sensitivity. A photodiode array (PDA) detector is recommended to assess peak

purity.

Protocol for HPLC Purity Analysis:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Phosphoric acid in water.
 - Mobile Phase B: Acetonitrile.
- Standard and Sample Preparation:
 - Prepare a stock solution of the reference standard and the sample at 1 mg/mL in a 50:50 mixture of acetonitrile and water.
 - Further dilute to a working concentration of approximately 100 µg/mL.
- Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Gradient elution (e.g., 50-95% B over 15 min)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL

- Data Analysis: Calculate the purity of the sample by the area percent method: Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100[4]

Phase 3: Physicochemical Properties

The final phase involves the characterization of the compound's solid-state properties.

Thermal Analysis

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information about the melting point, thermal stability, and decomposition profile of the compound.^[5]

Protocol for Thermal Analysis:

- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum pan.
- DSC Analysis:
 - Heat the sample from ambient temperature to a temperature above its expected melting point (e.g., 25 °C to 250 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.
 - The peak of the endotherm corresponds to the melting point.
- TGA Analysis:
 - Heat the sample from ambient temperature to a high temperature (e.g., 600 °C) at a heating rate of 10 °C/min under a nitrogen atmosphere.
 - Monitor the weight loss as a function of temperature to determine the decomposition temperature and identify any residual solvents or water.

Conclusion

The analytical workflow and protocols detailed in this application note provide a comprehensive framework for the characterization of **5-Fluoro-3-(2-methylphenyl)benzoic acid**. By systematically applying NMR, MS, FTIR, HPLC, and thermal analysis, researchers can confidently establish the identity, purity, and key physicochemical properties of this novel compound, ensuring data integrity for subsequent research and development activities.

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